

Application Notes: Rubranol in Anti-HIV-1 Research

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Compound Focus: Rubranol

CAS No.: 211126-61-3

Cat. No.: S1535895

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Introduction and Biological Activity

Rubranol is a linear diarylheptanoid phenol isolated from the herbs of *Alnus nepalensis* [1] [2]. A 2020 screening study of 2080 natural products identified **Rubranol** as the most active compound targeting the conserved hydrophobic cavity of the HIV-1 capsid protein C-terminal domain (CA CTD) [3]. The study reported that **Rubranol** inhibits HIV-1 replication by **allosterically disrupting the CA assembly**, with an **EC₅₀ (half-maximal effective concentration) of 15.85 μ M** [3]. This makes it a candidate for further development as an anti-HIV-1 agent.

Chemical and Physical Properties

The table below summarizes key chemical properties for reference during experimental preparation [1] [2].

Property	Description
CAS Number	211126-61-3 [1] [2]
Molecular Formula	C ₁₉ H ₂₄ O ₅ [1] [2]
Molecular Weight	332.4 g/mol [1] [2]

Property	Description
Appearance	Powder [1]
Purity	≥98% [2]
Type of Compound	Phenols [1] [2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone [1] [2]
Storage	Desiccate at -20°C [1]

Stock Solution Preparation and Dilution Protocol

This protocol ensures accurate and reproducible preparation of **Rubranol** solutions for cell-based assays.

Materials

- **Rubranol** powder (≥98% purity) [2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- Analytical balance, micro-pipettes, sterile vials

Procedure

- **Calculate Mass:** Determine the mass of **Rubranol** needed to achieve your desired stock solution concentration and volume. For a **10 mM stock solution**, use 3.32 mg of **Rubranol** per 1 mL of DMSO.
- **Weigh Compound:** Accurately weigh the calculated amount of **Rubranol** powder using an analytical balance.
- **Dissolve in Solvent:** Transfer the powder to a sterile vial and add the required volume of anhydrous DMSO to dissolve it. Gently vortex or shake the vial to ensure complete dissolution.
- **Aliquot and Store:** Aliquot the stock solution into sterile, single-use vials to avoid repeated freeze-thaw cycles. Label vials clearly and **store at -20°C**. When stored properly, stock solutions are typically stable for several months [1] [2].

Dilution Calculator Table The table below provides a reference for preparing common working concentrations from a 10 mM stock solution. These dilutions are for research use only [1] [2].

Final Concentration	Volume of 10 mM Stock (μL)	Volume of Diluent (μL)	Total Volume (μL)
50 μM	5	995	1000
25 μM	2.5	997.5	1000
15.85 μM (EC_{50})	1.585	998.415	1000
10 μM	1	999	1000
1 μM	0.1	999.9	1000

> **Handling Notes:** > - **Solubility:** If the solution appears cloudy, warm the vial at 37°C and briefly sonicate in an ultrasonic bath to achieve higher solubility [1]. > - **Pre-use Handling:** Before use, take the vial from the -20°C freezer and let it equilibrate to room temperature for at least one hour before opening to prevent condensation and water absorption [1] [2]. > - **Best Practice:** For the most consistent results, prepare and use diluted working solutions on the same day. If necessary, stock solutions can be stored below -20°C for several months [1].

Experimental Protocol: Anti-HIV-1 Screening Assay

This protocol is adapted from the research that identified **Rubranol**'s activity [3].

A. In Vitro Assay for HIV-1 CA CTD Targeting

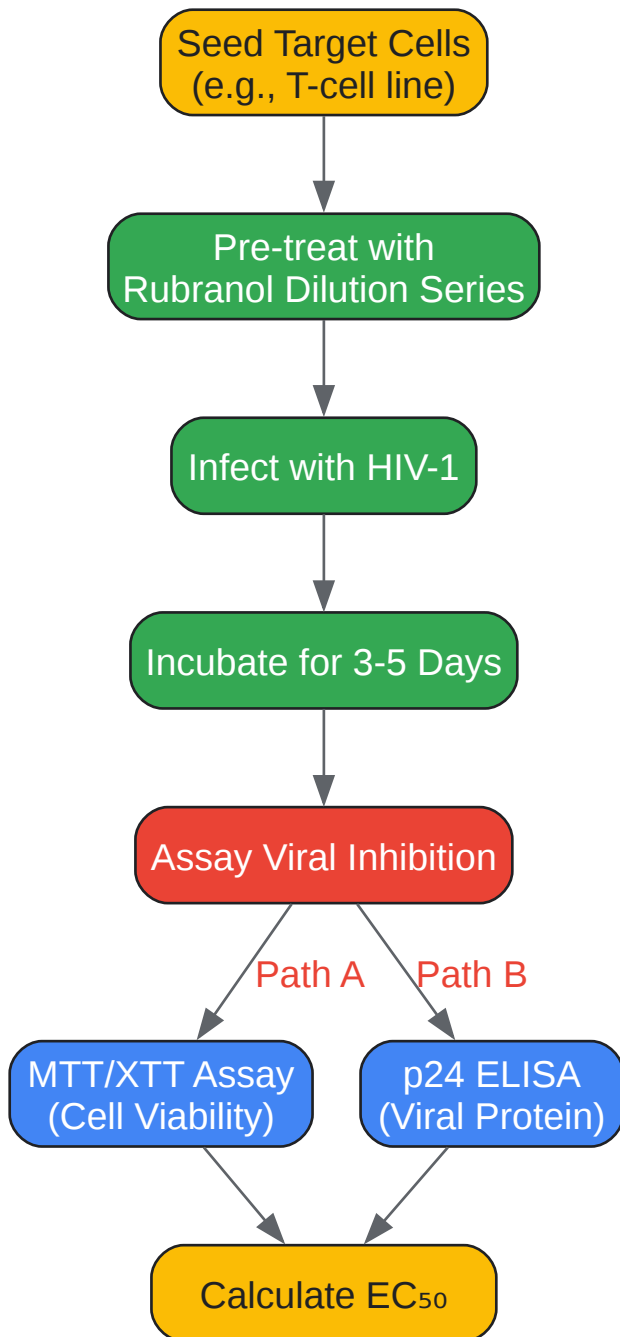
- **Objective:** To identify compounds that bind to the CA CTD and disrupt capsid assembly.
- **Method:** A primary screen of a natural product library (e.g., 2080 compounds) at a fixed concentration (e.g., 50 μM) against the CA CTD protein. Confirmatory dose-response experiments are performed on active hits.

B. Cell-Based Assay for Inhibition of HIV-1 Replication

- **Objective:** To validate the antiviral efficacy of primary hits in a cellular model.
- **Cell Line:** Typically, human T-cell lines (e.g., CEM, MT-4) or HeLa-derived cell lines engineered to express CD4 and appropriate reporters.
- **Virus Strain:** Laboratory-adapted HIV-1 strains (e.g., HIV-1 IIIB).
- **Procedure:**

- Seed cells in a 96-well plate at a standard density (e.g., 1×10^4 cells/well).
- Treat cells with a dilution series of **Rubranol** (e.g., from $1 \mu\text{M}$ to $50 \mu\text{M}$) for a pre-incubation period (e.g., 1 hour).
- Infect cells with HIV-1 at a predetermined Multiplicity of Infection (MOI).
- Incubate for the duration of the viral life cycle (typically 3-5 days).
- Assess viral inhibition using an appropriate endpoint:
 - **CPE (Cytopathic Effect) Assay**: Measure cell viability using MTT or XTT assays. The reduction in CPE correlates with antiviral activity [3].
 - **p24 Antigen ELISA**: Quantify the production of the viral p24 capsid protein in the culture supernatant.

The experimental workflow for this cell-based assay is summarized in the diagram below.



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Data Analysis and Interpretation

- **Dose-Response Curve:** Plot the percentage of viral inhibition or cell viability against the log of **Rubranol** concentration.
- **EC₅₀ Calculation:** Use non-linear regression to determine the concentration that provides 50% protection from HIV-1-induced CPE. The reported EC₅₀ for **Rubranol** is **15.85 μM** [3].

- **Cytotoxicity (CC₅₀):** It is critical to run a parallel assay on uninfected cells to determine the compound's cytotoxic concentration. This allows for the calculation of a **Selectivity Index (SI = CC₅₀ / EC₅₀)**, which defines the compound's therapeutic window.

Troubleshooting Guide

Issue	Potential Cause	Suggested Solution
Low Solubility	Solvent choice; crystal formation	Warm stock to 37°C and sonicate. Ensure primary solvent is DMSO [1].
High Background in CPE Assay	Insufficient viral infectivity; incorrect cell density	Titrate virus stock to establish a consistent CPE in control wells.
Poor Dose-Response	Compound degradation; inaccurate serial dilution	Use fresh stock aliquots. Verify dilution technique with a dye.

Related Research and Broader Context

Diarylheptanoids, the chemical class to which **Rubranol** belongs, are known for diverse pharmacological activities. Apart from its anti-HIV potential, related compounds from *Alnus nepalensis* have demonstrated significant **anti-inflammatory activity** by attenuating LPS-induced inflammation in macrophages and endotoxic shock in mice, primarily through the inhibition of the NF-κB signaling pathway [4]. This suggests that **Rubranol**'s core structure is a pharmacologically active scaffold worthy of further investigation.

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References

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2. | CAS:211126-61-3 | Manufacturer ChemFaces Rubranol [chemfaces.com]
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